

Application Notes and Protocols: Determining EPDM Crosslink Density by Solvent Swelling

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Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

Cat. No.: *B3182867*

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Introduction

Ethylene Propylene Diene Monomer (EPDM) is a synthetic rubber widely utilized for its excellent resistance to heat, ozone, and weathering. The mechanical and physical properties of EPDM vulcanizates, such as hardness, elasticity, and compression set, are critically dependent on their crosslink density.[1] Crosslink density refers to the number of crosslinks per unit volume in the polymer network. A higher crosslink density generally leads to a harder, more resilient rubber, while a lower density results in a softer, more flexible material. The solvent swelling method, based on the Flory-Rehner theory, is a well-established and widely used technique to determine the crosslink density of EPDM and other elastomers.[1][2] This method relies on the principle that a crosslinked polymer will not dissolve in a suitable solvent but will swell by absorbing the solvent until a state of equilibrium is reached.[3][4] The extent of this swelling is inversely related to the crosslink density.

Governing Principles: The Flory-Rehner Theory

The theoretical foundation for determining crosslink density from solvent swelling measurements is the Flory-Rehner equation.[5][6] This theory models the equilibrium swelling of a crosslinked polymer network as a balance between two opposing forces:

- The thermodynamic force of mixing: This is the osmotic force driving the solvent molecules to mix with the polymer chains, causing the network to swell. This is governed by the entropy and enthalpy of mixing.

- The elastic retractive force: As the polymer network swells, the polymer chains between crosslinks are stretched, resulting in a decrease in conformational entropy. This creates an elastic force that opposes further swelling.

Equilibrium is achieved when these two forces are equal. The Flory-Rehner equation relates the crosslink density to the volume fraction of the polymer in the swollen gel, the molar volume of the solvent, and the Flory-Huggins polymer-solvent interaction parameter.^[6]

The Flory-Rehner equation is given as:

$$\nu = -[\ln(1 - V_r) + V_r + \chi V_r^2] / [V_s(V_r^{1/3} - V_r/2)]$$

Where:

- ν is the crosslink density (mol/cm³)
- V_r is the volume fraction of the polymer in the swollen gel
- V_s is the molar volume of the solvent (cm³/mol)
- χ is the Flory-Huggins polymer-solvent interaction parameter

Experimental Protocol

This protocol details the steps for determining the crosslink density of EPDM using the solvent swelling method. A common standard test method for similar measurements is ASTM D6814.^[7]^[8]^[9]^[10]

1. Materials and Reagents

- Cured EPDM samples (typically 2x2 cm, with a thickness of about 2 mm)
- A "good" solvent for EPDM (e.g., toluene, n-hexane, cyclohexane). A good solvent is one in which the unvulcanized polymer would readily dissolve.^[3]
- Analytical balance (accurate to 0.0001 g)
- Glass vials with airtight lids

- Forced-air oven
- Tweezers
- Filter paper

2. Procedure

- **Sample Preparation:** Cut the vulcanized EPDM sheet into small, uniform pieces (e.g., 20 mm x 20 mm x 2 mm). Ensure the edges are clean and free of defects.
- **Initial Mass (m_1):** Accurately weigh the dry EPDM sample using an analytical balance. Record this as the initial mass.
- **Immersion:** Place the weighed sample in a glass vial and add a sufficient amount of the chosen solvent to completely submerge the sample. Seal the vial to prevent solvent evaporation.
- **Equilibrium Swelling:** Allow the sample to swell in the solvent at a constant temperature (typically room temperature) in a dark place to prevent degradation.^[3] The time required to reach equilibrium swelling can vary but is often between 24 and 72 hours.^{[4][11]} To ensure equilibrium is reached, periodically remove the sample, quickly blot the surface to remove excess solvent, weigh it, and return it to the solvent until a constant weight is achieved.^[11]
- **Swollen Mass (m_2):** Once equilibrium is reached, remove the swollen sample from the vial using tweezers. Quickly and carefully blot the surface of the sample with filter paper to remove excess solvent without compressing the sample. Immediately weigh the swollen sample and record this as the swollen mass.
- **Drying:** Place the swollen sample in a forced-air oven at a temperature sufficient to evaporate the solvent without degrading the EPDM (e.g., 70°C for hexane).^[5] Dry the sample until all the solvent has been removed, which can be confirmed by weighing the sample periodically until a constant weight is obtained.
- **Final Dried Mass (m_3):** After drying and cooling to room temperature in a desiccator, weigh the sample again and record this as the final dried mass. This mass should be close to the

initial mass (m_1), but may be slightly lower if there are any extractable materials in the rubber compound.

Calculations

- Mass of Absorbed Solvent (m_s): $m_s = m_2 - m_3$
- Volume of Absorbed Solvent (V_{solv}): $V_{solv} = m_s / \rho_s$ where ρ_s is the density of the solvent.
- Volume of Polymer (V_p): $V_p = m_3 / \rho_p$ where ρ_p is the density of the EPDM polymer.
- Volume Fraction of Polymer in the Swollen Gel (V_r): $V_r = V_p / (V_p + V_{solv})$
- Crosslink Density (ν): Calculate the crosslink density using the Flory-Rehner equation mentioned previously.

Data Presentation

Quantitative data required for the calculation of EPDM crosslink density is summarized in the tables below.

Table 1: Physical Properties of EPDM and Common Solvents

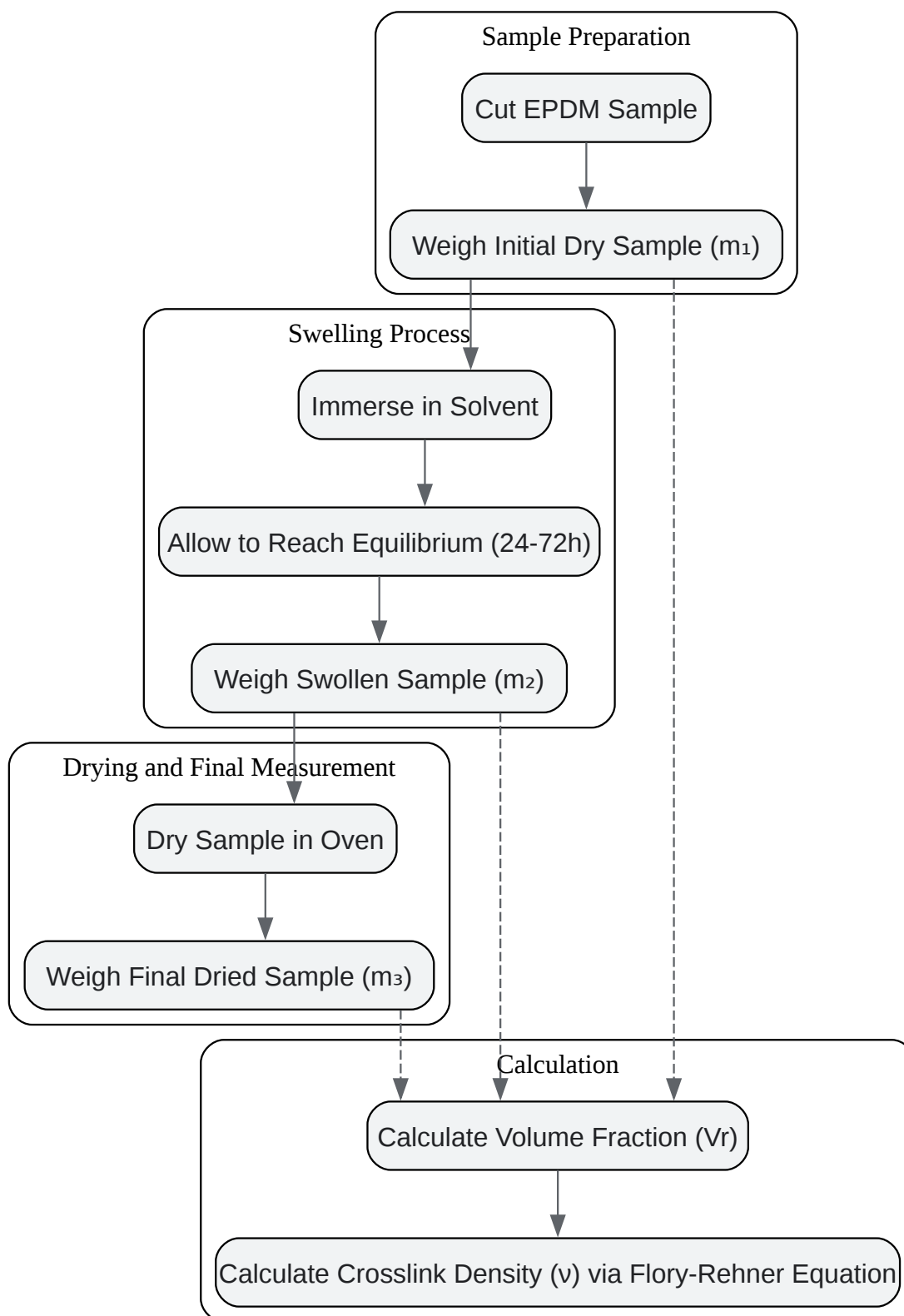
Parameter	Value
Density of EPDM (ρ_p)	~0.86 g/cm ³
Density of Toluene (ρ_s)	0.867 g/cm ³
Molar Volume of Toluene (V_s)	106.8 cm ³ /mol
Density of n-Hexane (ρ_s)	0.655 g/cm ³
Molar Volume of n-Hexane (V_s)	131.6 cm ³ /mol
Flory-Huggins Parameter (χ) for EPDM-Toluene	~0.49
Flory-Huggins Parameter (χ) for EPDM-Hexane	~0.47[5]

Note: The density of EPDM can vary depending on the grade and formulation. The Flory-Huggins parameter is dependent on temperature and the specific polymer-solvent system.

Table 2: Example Experimental Data Record

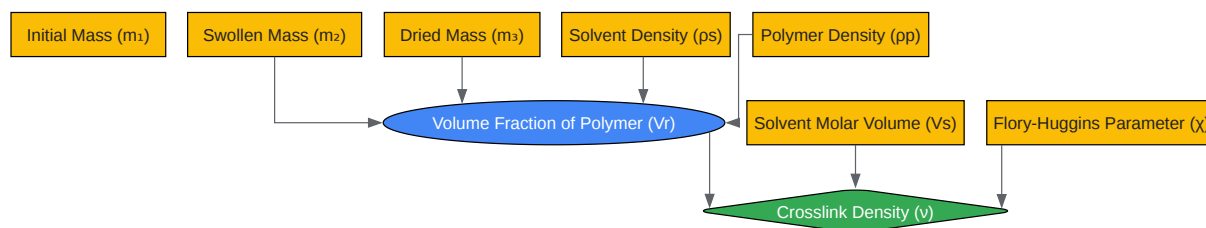
Sample ID	Initial Mass (m_1) (g)	Swollen Mass (m_2) (g)	Final Dried Mass (m_3) (g)
EPDM-A	0.5123	1.8765	0.5119
EPDM-B	0.4987	1.6543	0.4981
EPDM-C	0.5231	1.9982	0.5225

Visualizations



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Caption: Experimental workflow for determining EPDM crosslink density.



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Caption: Logical relationship of variables in the Flory-Rehner equation.

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